

# Ethylene glycol 2-ethylhexyl ether CAS 1559-35-9 properties

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## Compound of Interest

Compound Name: 2-(2-Ethylhexyloxy)ethanol

Cat. No.: B3422721

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## An In-Depth Technical Guide to Ethylene Glycol 2-Ethylhexyl Ether (CAS 1559-35-9)

This technical guide provides a comprehensive overview of the core properties, synthesis, applications, and toxicological profile of Ethylene glycol 2-ethylhexyl ether (CAS 1559-35-9), geared towards researchers, scientists, and drug development professionals.

## Physicochemical Properties

Ethylene glycol 2-ethylhexyl ether is a colorless liquid with a mild ether-like odor.<sup>[1]</sup> It is characterized by its low volatility and good solubility in a variety of organic solvents, while being slightly soluble in water.<sup>[2][3]</sup>

Property	Value	Reference
Molecular Formula	C10H22O2	<sup>[4]</sup>
Molecular Weight	174.28 g/mol	<sup>[4]</sup>
Boiling Point	224.8 - 235 °C	<sup>[2][3]</sup>
Density	0.88 g/cm <sup>3</sup> at 25°C	<sup>[2]</sup>
Flash Point	109 °C (closed cup)	<sup>[3]</sup>
Vapor Pressure	0.02 mmHg	<sup>[1]</sup>
Solubility in Water	Slightly soluble	<sup>[3]</sup>

## Synthesis

The synthesis of Ethylene glycol 2-ethylhexyl ether typically involves the direct etherification of ethylene glycol with 2-ethylhexanol under acidic conditions.[2] Another synthetic route is the alkylation of ethylene glycol with 2-ethylhexyl halides in the presence of a base.[2]

## Applications

Due to its solvent properties, Ethylene glycol 2-ethylhexyl ether is utilized in a range of industrial applications:

- **Coatings and Paints:** It serves as a coalescing agent in paints and coatings.[2]
- **Cleaning Products:** Its ability to dissolve various substances makes it an effective solvent in cleaning formulations.[2]
- **Industrial Solvents:** It is used as a solvent in printing inks and for road materials.
- **Chemical Intermediate:** It acts as a building block in the synthesis of other chemical compounds.[2]

## Toxicology and Metabolism

The toxicological profile of Ethylene glycol 2-ethylhexyl ether has been evaluated in several studies. It is considered to be of low to moderate acute toxicity.

Toxicological Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	7832 mg/kg (fasted)	[2]
5149 mg/kg (fed)	[2]			
LD50	Mouse	Oral	7308 mg/kg (fasted)	[2]
3898 mg/kg (fed)	[2]			
LD50	Rabbit	Dermal	2.12 mL/kg	[2]

## Metabolism

A study by Watson et al. (2021) investigated the disposition and metabolism of Ethylene glycol 2-ethylhexyl ether in rats and mice.<sup>[5]</sup> The compound was found to be well-absorbed following oral administration and moderately absorbed after dermal application.<sup>[5]</sup> It is extensively metabolized, with very little of the parent compound detected in urine.<sup>[5]</sup> Notably, the alkoxyacetic acid metabolite, which is associated with the toxicity of other shorter-chain ethylene glycol ethers, was not detected in this study.<sup>[5]</sup>

## Experimental Protocols

### Disposition and Metabolism Study (Watson et al., 2021)

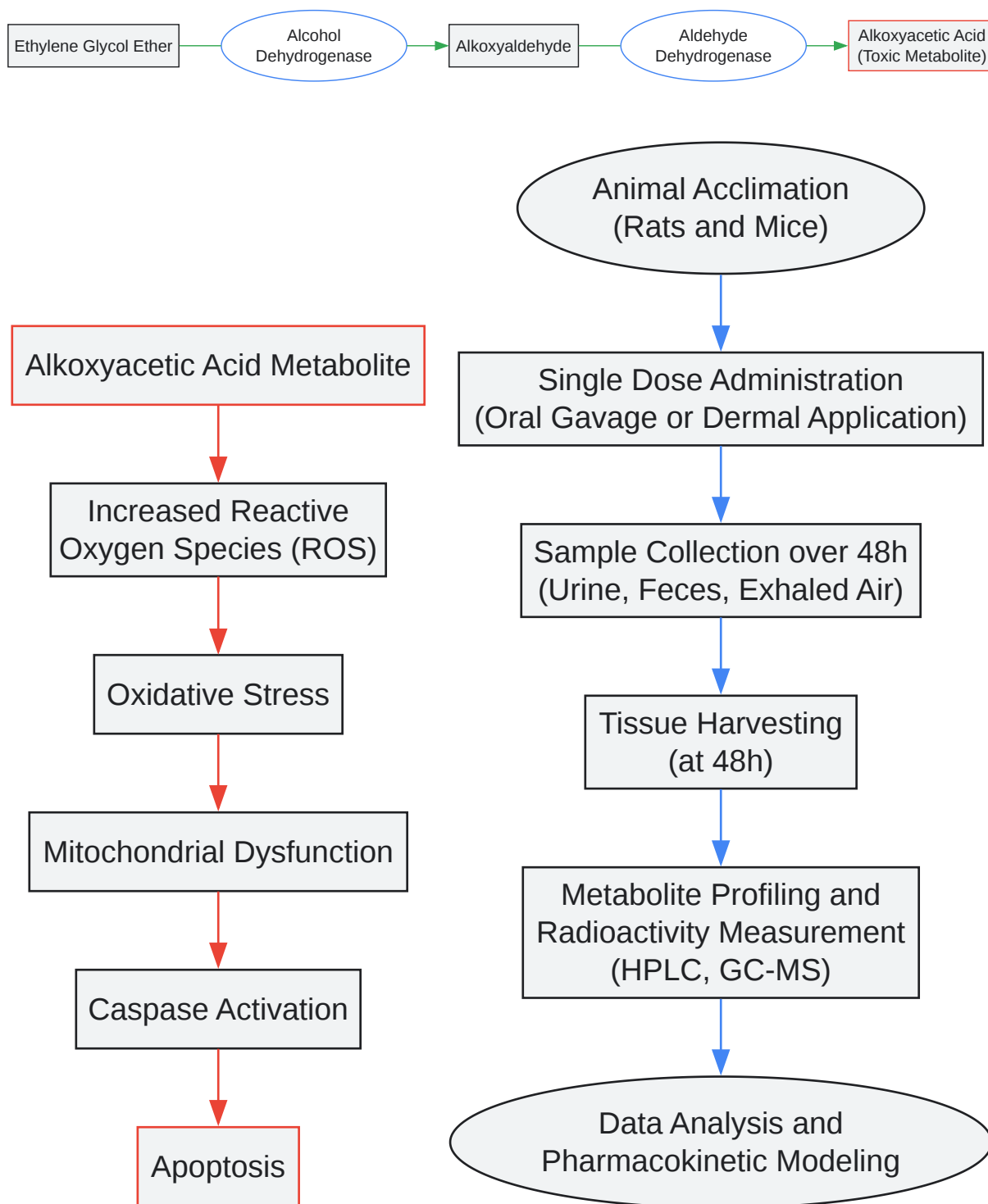
- Test Animals: Sprague Dawley rats and B6C3F1/N mice.
- Administration:
  - Oral: Single gavage administration of [14C]EGEHE in corn oil at doses of 50, 150, or 500 mg/kg.
  - Dermal: Single application of 50 mg/kg [14C]EGEHE in ethanol.
- Sample Collection: Urine, feces, and exhaled air were collected over 48 hours. Tissues were collected at the end of the study for radioactivity analysis.
- Analysis: High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) were used to identify and quantify metabolites in urine.
- In Vitro Studies: Rat hepatocytes were incubated with [14C]EGEHE to determine the rate of clearance.

### Range-Finding Toxicity Studies (Smyth et al., 1954; Krasavage and Vlaovic, 1982)

Summaries of these older studies indicate that they involved acute oral LD50 determination in rats and mice, and acute dermal LD50 determination in rabbits.<sup>[2]</sup> The studies by Krasavage and Vlaovic (1982) also included a six-week repeat-dose gavage study in rats.<sup>[2]</sup> Detailed experimental protocols for these studies are not readily available in the public domain.

## Visualizations

### General Metabolic Pathway of Ethylene Glycol Ethers



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